

An In-depth Technical Guide to 2-((4-Chlorophenyl)acetyl)benzoic Acid

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Compound of Interest

Compound Name: 2-((4-Chlorophenyl)acetyl)benzoic acid

Cat. No.: B195396

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Introduction

2-((4-Chlorophenyl)acetyl)benzoic acid, also known as Azelastine Impurity C, is a chemical compound of interest in the fields of medicinal chemistry and drug development.^{[1][2]} Its structural relationship to known anti-inflammatory agents and its role as a process impurity in the synthesis of the antihistamine Azelastine underscore the importance of a thorough understanding of its chemical and physical properties. This guide provides a comprehensive overview of the available technical data for this compound, including its chemical properties, a plausible synthetic route, and a hypothesized mechanism of its potential anti-inflammatory action.

Chemical and Physical Properties

2-((4-Chlorophenyl)acetyl)benzoic acid is a white to off-white crystalline solid.^[1] It is generally soluble in organic solvents such as dimethyl sulfoxide (DMSO) and methanol, with limited solubility in water.^[3]

Identifiers and General Properties

Property	Value	Source
IUPAC Name	2-[2-(4-chlorophenyl)acetyl]benzoic acid	[4]
CAS Number	53242-76-5	[4]
Molecular Formula	C ₁₅ H ₁₁ ClO ₃	[4]
Molecular Weight	274.70 g/mol	[4]
Appearance	White to off-white crystalline solid	[1]

Physicochemical Data

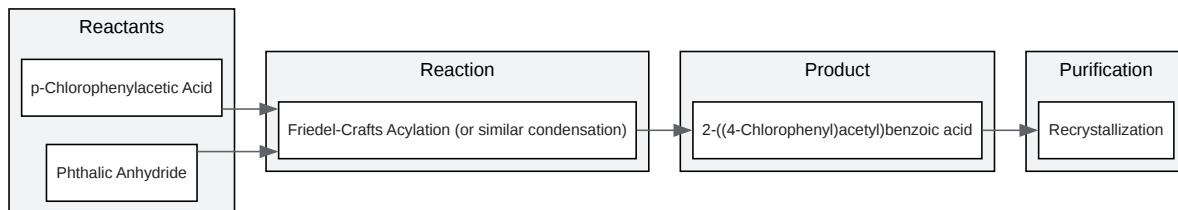
Property	Value	Source
Melting Point	137-141 °C	
Boiling Point	456.8 °C (Predicted)	[5]
Density	1.332 g/cm ³ (Predicted)	[6]
Flash Point	230.1 °C	[5]
Solubility	Slightly soluble in DMSO and Methanol	[3]

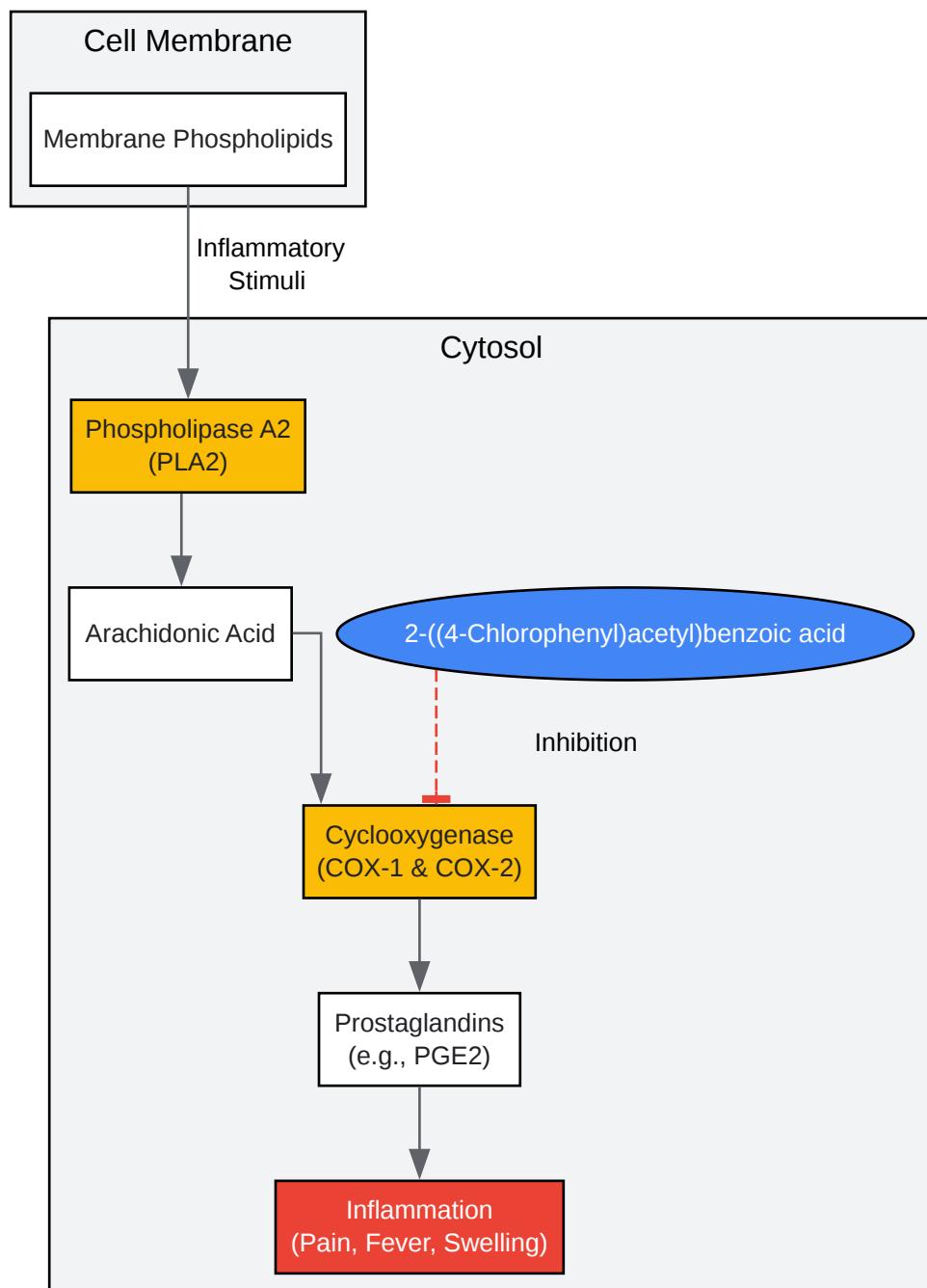
Synthesis and Experimental Protocols

While a detailed, step-by-step experimental protocol for the synthesis of **2-((4-Chlorophenyl)acetyl)benzoic acid** is not available in a single public source, a plausible synthetic route can be constructed from available information. The synthesis generally involves the reaction of a substituted phthalic anhydride with a chlorophenylacetic acid derivative.

Plausible Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **2-((4-Chlorophenyl)acetyl)benzoic acid**.



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